

[2-(2-Methylimidazol-1-yl)phenyl]methanol chemical properties

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Compound of Interest

Compound Name: [2-(2-Methylimidazol-1-yl)phenyl]methanol

Cat. No.: B1451792

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An In-depth Technical Guide to the Chemical Properties of [2-(2-Methylimidazol-1-yl)phenyl]methanol

Introduction and Strategic Significance

[2-(2-Methylimidazol-1-yl)phenyl]methanol is a heterocyclic compound featuring a phenylmethanol core substituted with a 2-methylimidazole moiety at the ortho position. This unique architecture combines the reactive hydroxyl group of a benzyl alcohol with the versatile coordination and biological properties of the imidazole ring system. Imidazole derivatives are ubiquitous in medicinal chemistry and materials science, forming the backbone of numerous pharmaceuticals and functional materials.[1] The presence of the 2-methyl group on the imidazole ring introduces steric hindrance that can influence its coordination properties and metabolic stability, making this molecule a person of significant interest for researchers.[2]

This guide serves as a comprehensive technical resource for scientists and drug development professionals, offering an in-depth analysis of the compound's physicochemical properties, a robust synthetic pathway, detailed characterization data, and an exploration of its reactivity and potential applications. The insights provided herein are intended to facilitate its use as a building block in complex molecular design and to accelerate research and development efforts.

Physicochemical Properties

A summary of the key chemical and physical properties of **[2-(2-Methylimidazol-1-yl)phenyl]methanol** is presented below. These data are essential for experimental design, including reaction setup, solvent selection, and purification strategies.

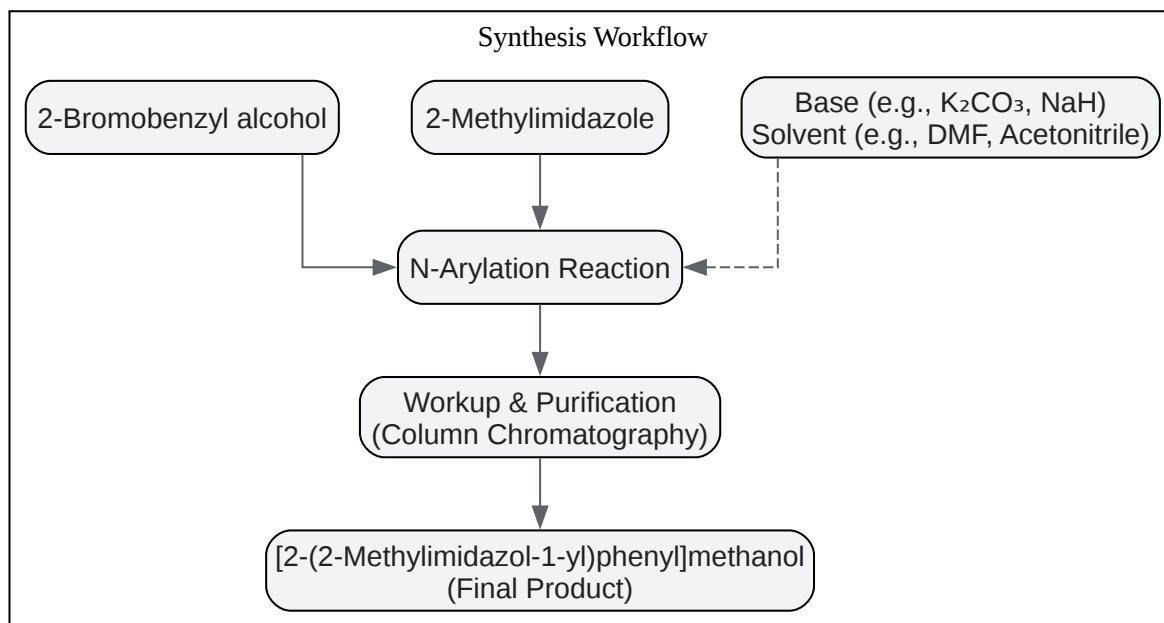
Property	Value	Source
CAS Number	870193-49-4	N/A (CBNumber: CB7326079) [3]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	[3]
Molecular Weight	188.23 g/mol	[3]
Appearance	White to off-white solid	Inferred from similar compounds[4]
Melting Point	121.3-122.0 °C (uncorrected, for an analogous compound)	[4]
Solubility	Soluble in polar organic solvents like methanol, ethanol, DMSO, and chloroform. Limited solubility in water and nonpolar solvents.	Inferred from structure
MDL Number	MFCD05864818	[3]

Synthesis and Characterization

The synthesis of **[2-(2-Methylimidazol-1-yl)phenyl]methanol** can be achieved via several routes. A common and effective strategy involves the nucleophilic substitution of a halogenated benzyl derivative with 2-methylimidazole. An illustrative pathway starting from 2-bromobenzyl alcohol is detailed below.

Synthetic Pathway

The synthesis is conceptualized as a two-step process to avoid side reactions with the free hydroxyl group: 1) Protection of the alcohol, followed by 2) N-arylation with 2-methylimidazole, and 3) Deprotection to yield the final product. A more direct, one-step N-arylation is also feasible under carefully controlled conditions.



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